

Proper Disposal Procedures for MOP 35

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Compound of Interest

Compound Name: MOP 35

Cat. No.: B1177889

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory materials is a critical component of safety and regulatory compliance. The term "**MOP 35**" is not a standard chemical name and can refer to different products. Based on available safety data, two primary substances are identified that may be designated as "**MOP 35**" in different contexts: Muriate of Potash (Potassium Chloride), a common laboratory and agricultural chemical, and MARC 35 Liquidator Odor Eliminator, a cleaning agent. This guide provides detailed disposal procedures for both possibilities.

Section 1: Muriate of Potash (Potassium Chloride)

Muriate of Potash (MOP) is the common name for potassium chloride (KCl), a metal halide salt. It is widely used in fertilizers and as a reagent in laboratory settings.

Quantitative Data Summary

Property	Value
Chemical Name	Potassium Chloride
Formula	KCl
Appearance	White or colorless crystalline solid
Solubility in Water	Readily soluble
Primary Hazard	Low toxicity, but high concentrations can be irritating to eyes and the respiratory tract. Ingestion of large amounts may cause gastrointestinal irritation.[1][2]
Environmental Hazard	Can affect aquatic life at high concentrations. Not readily degradable, but subject to dilution in the environment.[3]

Experimental Protocols: Disposal Procedures

For Uncontaminated Spills or Waste:

If the Muriate of Potash is uncontaminated, it can be repurposed.

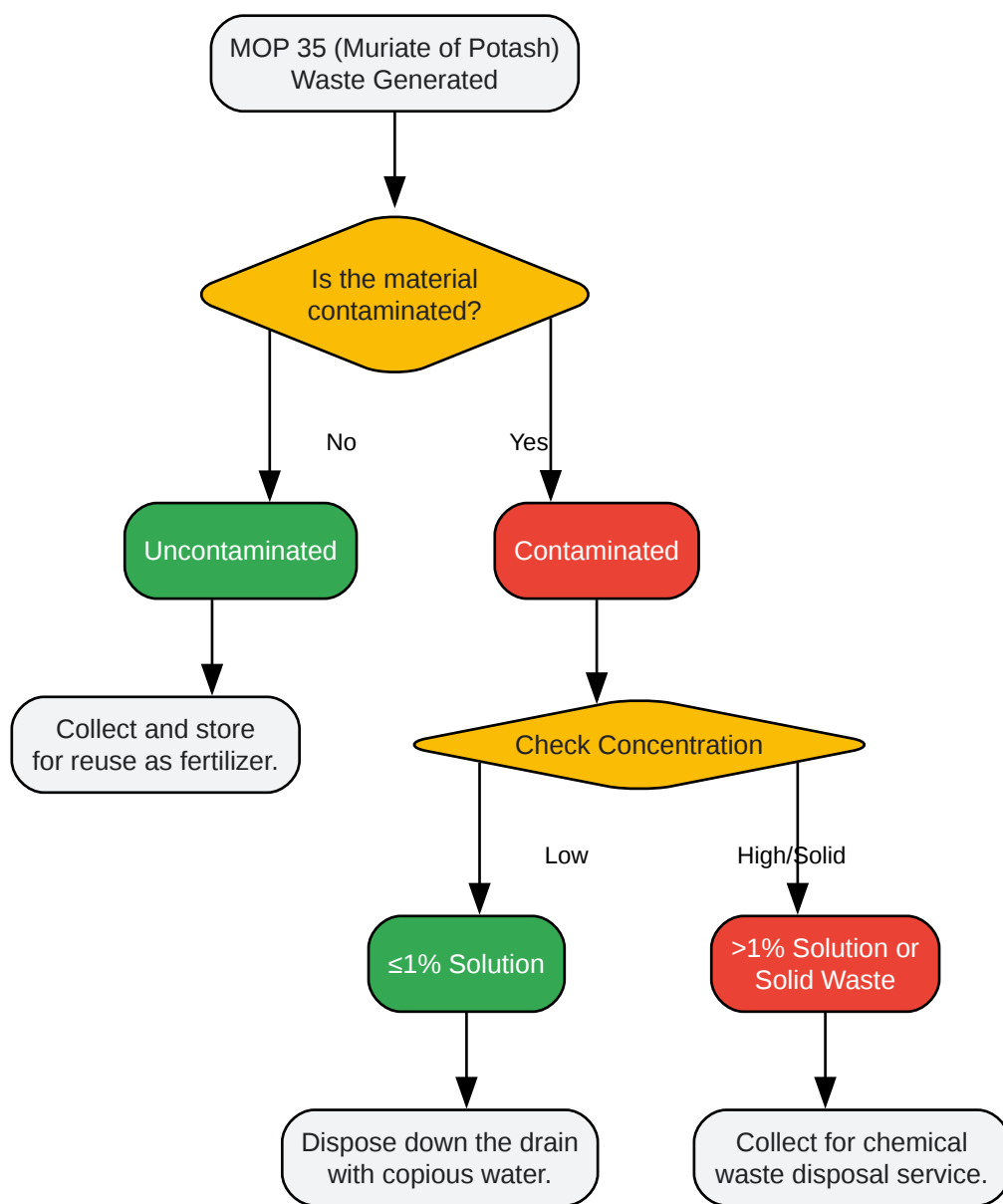
- Containment: Isolate the area of the spill.
- Collection: Carefully sweep or vacuum the spilled material to minimize dust generation.[1][4][5]
- Storage: Place the collected material into a clean, dry, and labeled container.
- Reuse: The reclaimed potassium chloride can be used as a fertilizer in accordance with good agronomic practices or for other appropriate applications.[4][6]

For Contaminated or Waste Material:

- Small Quantities (Solutions $\leq 1\%$): According to the NIH Drain Discharge Guide, potassium chloride solutions with a concentration of 1% or less may be disposed of down the drain with copious amounts of cold water.[7]

- Ensure a steady flow of cold water before, during, and for a few minutes after disposal to thoroughly flush the system.^[7]
- Stock Solutions and Large Quantities: For larger quantities or stock solutions, drain disposal is not recommended.^{[7][8]}
 - Waste Collection: The material should be collected in a designated and clearly labeled waste container.
 - Professional Disposal: Arrange for disposal through your institution's chemical waste management service or a licensed hazardous waste disposal company.^[8] This ensures compliance with federal, state, and local regulations.^{[3][4]}

Disposal Workflow for Muriate of Potash



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Caption: Disposal decision workflow for Muriate of Potash (MOP).

Section 2: MARC 35 Liquidator Odor Eliminator

MARC 35 Liquidator Odor Eliminator is a commercial cleaning and deodorizing agent.

Quantitative Data Summary

Property	Value
Product Type	Liquid Odor Eliminator
Appearance	Clear, colorless liquid[9]
pH	Neutral[10]
Solubility in Water	Complete[10]
Primary Hazard	Eye irritant.[10] May cause skin irritation.[10]
Flash Point	None[10]

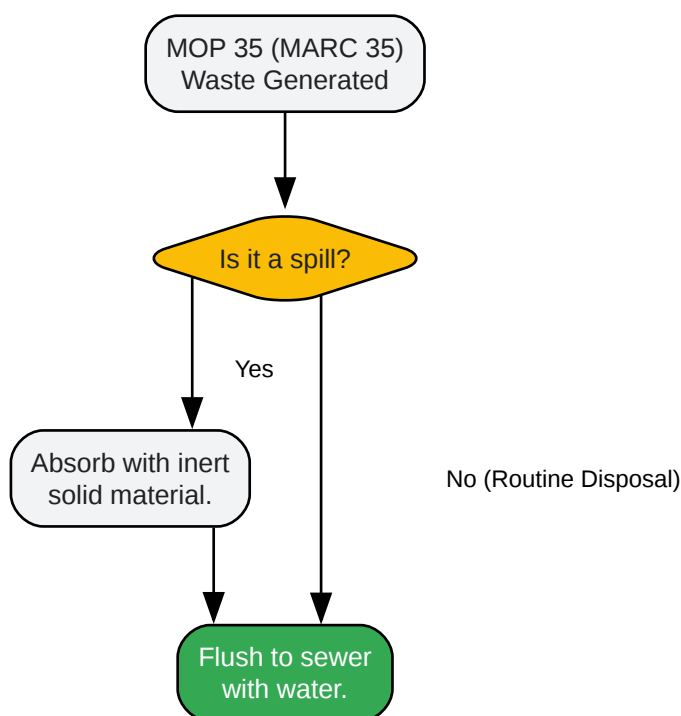
Experimental Protocols: Disposal Procedures

For Spills or Waste Material:

The Safety Data Sheet for MARC 35 provides a straightforward disposal method.

- Containment: For spills, absorb the liquid with an inert solid material.
- Disposal: The SDS indicates that the material can be flushed to the sewer.[11]
 - Ensure the drain is clear and flush with a sufficient amount of water to ensure the material is cleared from the immediate plumbing.

Disposal Workflow for MARC 35 Liquidator Odor Eliminator



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Caption: Disposal workflow for MARC 35 Liquidator Odor Eliminator.

Disclaimer: The information provided is based on publicly available Safety Data Sheets. Always consult your institution's specific safety guidelines and local regulations before disposing of any chemical waste. If the identity of "**MOP 35**" is uncertain, it should be treated as hazardous waste and disposed of through a professional chemical waste management service.

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References

- 1. whitfert.com.au [whitfert.com.au]
- 2. nutragro.ca [nutragro.ca]
- 3. fishersci.ca [fishersci.ca]

- 4. assets.greenbook.net [assets.greenbook.net]
- 5. products.nutrien.com [products.nutrien.com]
- 6. beschemical.com [beschemical.com]
- 7. nems.nih.gov [nems.nih.gov]
- 8. collectandrecycle.com [collectandrecycle.com]
- 9. marc1.com [marc1.com]
- 10. marc1.com [marc1.com]
- 11. files-backend.assets.thrillshare.com [files-backend.assets.thrillshare.com]
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